

# Application Notes and Protocols: Oligomycin E

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## Compound of Interest

Compound Name: *Oligomycin E*  
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These application notes provide detailed information on the solubility of oligomycin, its mechanism of action, and protocols for its use in research applications. Note that solubility data for **Oligomycin E** is not readily available; the data presented here is for oligomycin complex (a mixture of oligomycins A, B, and C) or Oligomycin A.

## Solubility Data

Oligomycin is soluble in several organic solvents. The following table summarizes the reported solubility of oligomycin and its primary component, Oligomycin A, in DMSO and ethanol. It is sparingly soluble in aqueous buffers. For aqueous applications, it is recommended to first dissolve oligomycin in ethanol and then dilute with the aqueous buffer of choice.

Compound	Solvent	Solubility	Reference
Oligomycin (mixture)	DMSO	50 mg/mL	[1]
Oligomycin (mixture)	DMSO	300 mg/mL	[2]
Oligomycin A	DMSO	15 mg/mL (18.96 mM)	[3]
Oligomycin A	DMSO	20 mg/mL	
Oligomycin A	DMSO	100 mg/mL (126.41 mM)	[4][5]
Oligomycin (mixture)	Ethanol	250 mg/mL	[1][6]
Oligomycin (mixture)	Ethanol	200 mg/mL	[2]
Oligomycin A	Ethanol	~30 mg/mL	
Oligomycin A	Ethanol	100 mg/mL (126.41 mM)	[4]

Note: The product sold as "Oligomycin" is often a mixture of oligomycins A, B, and C, with oligomycin A being the major component (~65%).[1]

## Mechanism of Action

Oligomycin is a potent inhibitor of mitochondrial F1Fo ATP synthase.[3][7] It binds to the Fo subunit of the complex, blocking the proton channel.[3][8] This inhibition of proton flow disrupts the electrochemical gradient across the inner mitochondrial membrane, which in turn inhibits oxidative phosphorylation and the synthesis of ATP.[2][9] The inhibition of ATP synthesis by oligomycin leads to a significant reduction in electron flow through the electron transport chain.[8]

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